

Application Notes and Protocols for ADX-10061 Administration in Animal Models

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Compound of Interest

| | |
|----------------|-------------|
| Compound Name: | ADX-10061 |
| CAS No.: | 128022-68-4 |
| Cat. No.: | B1665615 |

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ADX-10061, also known as NNC 01-0687, is a selective and potent dopamine D1 receptor antagonist.[1][2] It was investigated for the treatment of schizophrenia, substance-related disorders including smoking cessation, and sleep disorders.[1] Developed by Addex Pharmaceuticals, the compound's clinical development was discontinued in 2007 due to a lack of efficacy in Phase II trials for smoking cessation. Despite its discontinuation for clinical use, **ADX-10061** remains a valuable tool for preclinical research aimed at understanding the role of the dopamine D1 receptor in various physiological and pathological processes.

These application notes provide a summary of the available information on the administration of **ADX-10061** in animal models, including its mechanism of action, pharmacokinetic properties, and protocols for in vivo studies.

Mechanism of Action

ADX-10061 is a benzazepine derivative that acts as a selective antagonist at the dopamine D1 receptor.[1] Activation of the D1 receptor is implicated in reward-seeking behaviors and cue-induced cravings, which are fundamental mechanisms in nicotine addiction. By blocking the D1 receptor, **ADX-10061** was hypothesized to reduce the rewarding effects of stimuli associated with addictive behaviors.[1] The compound exhibits high affinity for the D1 receptor, with lower affinity for the D2 receptor and other neurotransmitter receptors, such as the 5-HT2 receptor.[1]

Quantitative Data Summary

While comprehensive preclinical data for **ADX-10061** is not extensively published, the following tables summarize the available in vitro binding affinities and human pharmacokinetic data, which can inform the design of animal studies.

Table 1: In Vitro Receptor Binding Profile of **ADX-10061** (NNC-687)

| Receptor/Transporter | Binding Affinity (K _i , nM) |
|------------------------------|--|
| Dopamine D1 Receptor | Low nanomolar to picomolar |
| Dopamine D2 Receptor | Micromolar range |
| 5-HT2 Receptor | Low affinity |
| Other Receptors/Transporters | Very low affinity |

Source: Andersen PH, et al. Eur J Pharmacol. 1992.[1]

Table 2: Human Pharmacokinetic Parameters of **ADX-10061** (NNC 01-0687) after Oral Administration

| Parameter | Value |
|--|----------------------|
| Time to Maximum Plasma Concentration (t _{max}) | 0.5 - 1 hour |
| Apparent Elimination Half-life (t _{1/2}) | 3 - 4 hours |
| Dose Proportionality (AUC & C _{max}) | Linear |
| Effect of Food on C _{max} | Reduced by 50-60% |
| Effect of Food on t _{max} | Increased to 3 hours |
| Effect of Food on AUC | No change |
| Accumulation (Multiple Dosing) | None observed |

Source: Skrumsager BK, et al. Psychopharmacology (Berl). 1995.[3]

Experimental Protocols

Based on the available literature, the following are generalized protocols for the administration of **ADX-10061** in rodent models for behavioral and pharmacokinetic studies.

Protocol 1: Evaluation of Antipsychotic-like Activity in a Rodent Model of Dopamine Hyperactivity

Animal Model: Unilaterally 6-hydroxydopamine (6-OHDA)-lesioned rats. This model is used to assess the ability of a compound to block D1 receptor-mediated rotational behavior, which is predictive of antipsychotic activity.

Materials:

- **ADX-10061** (NNC-687)
- Vehicle (e.g., saline, distilled water, or a specific formulation as determined by solubility)
- D1 receptor agonist (e.g., SKF 38393)
- 6-OHDA-lesioned rats

- Rotational activity monitoring system

Procedure:

- Animal Acclimatization: House the 6-OHDA-lesioned rats in a controlled environment for at least one week prior to the experiment to allow for acclimatization.
- Drug Preparation: Dissolve or suspend **ADX-10061** in the chosen vehicle at the desired concentrations.
- Administration:
 - Administer **ADX-10061** via the desired route (e.g., intraperitoneal (i.p.) or oral (p.o.)). Dose ranges should be determined based on preliminary dose-finding studies.
 - The timing of administration should be based on the expected t_{max} of the compound.
- Behavioral Testing:
 - Following the appropriate pre-treatment time with **ADX-10061**, administer a D1 receptor agonist (e.g., SKF 38393) to induce rotational behavior.
 - Immediately place the animals in the rotational activity monitoring chambers.
 - Record the number of full contralateral rotations for a defined period (e.g., 60-90 minutes).
- Data Analysis:
 - Compare the number of rotations in the **ADX-10061**-treated groups to the vehicle-treated control group.
 - A significant reduction in rotations indicates D1 receptor antagonist activity.

Protocol 2: Pharmacokinetic Profiling in Rats

Animal Model: Male Sprague-Dawley or Wistar rats with jugular vein cannulation for serial blood sampling.

Materials:

- **ADX-10061** (NNC-687)
- Vehicle for intravenous (i.v.) and oral (p.o.) administration
- Cannulated rats
- Blood collection tubes (e.g., with anticoagulant)
- Centrifuge
- Analytical equipment for drug quantification (e.g., LC-MS/MS)

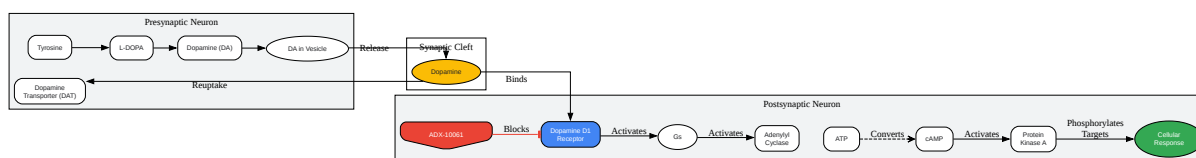
Procedure:

- **Animal Preparation:** Use rats fitted with jugular vein cannulas for ease of blood collection. Fast the animals overnight before dosing.
- **Drug Preparation:** Prepare dosing solutions of **ADX-10061** in appropriate vehicles for both i.v. and p.o. administration.
- **Administration:**
 - **Intravenous:** Administer a single bolus dose of **ADX-10061** via the tail vein or a separate cannula.
 - **Oral:** Administer a single dose via oral gavage.
- **Blood Sampling:**
 - Collect blood samples (approximately 0.2-0.3 mL) from the jugular vein cannula at predetermined time points (e.g., pre-dose, 5, 15, 30 minutes, and 1, 2, 4, 8, 12, 24 hours post-dose).
 - Process the blood samples to obtain plasma and store at -80°C until analysis.
- **Sample Analysis:**

- Develop and validate a sensitive analytical method (e.g., LC-MS/MS) for the quantification of **ADX-10061** in plasma.
- Analyze the plasma samples to determine the concentration of **ADX-10061** at each time point.
- Pharmacokinetic Analysis:
 - Use pharmacokinetic software to calculate key parameters such as Cmax, tmax, AUC, t1/2, clearance, and volume of distribution.
 - For oral administration, calculate the absolute bioavailability by comparing the AUC from oral administration to the AUC from intravenous administration.

Visualizations

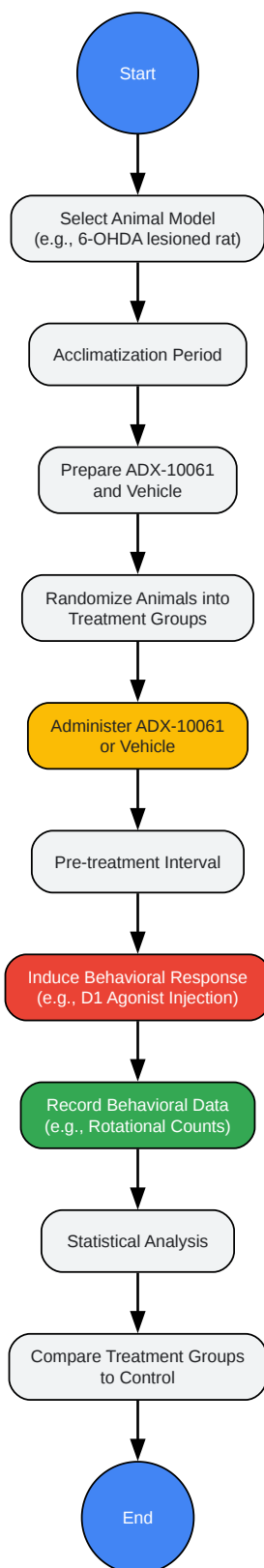
Signaling Pathway of Dopamine D1 Receptor Antagonism



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Caption: Dopamine D1 receptor signaling and the antagonistic action of **ADX-10061**.

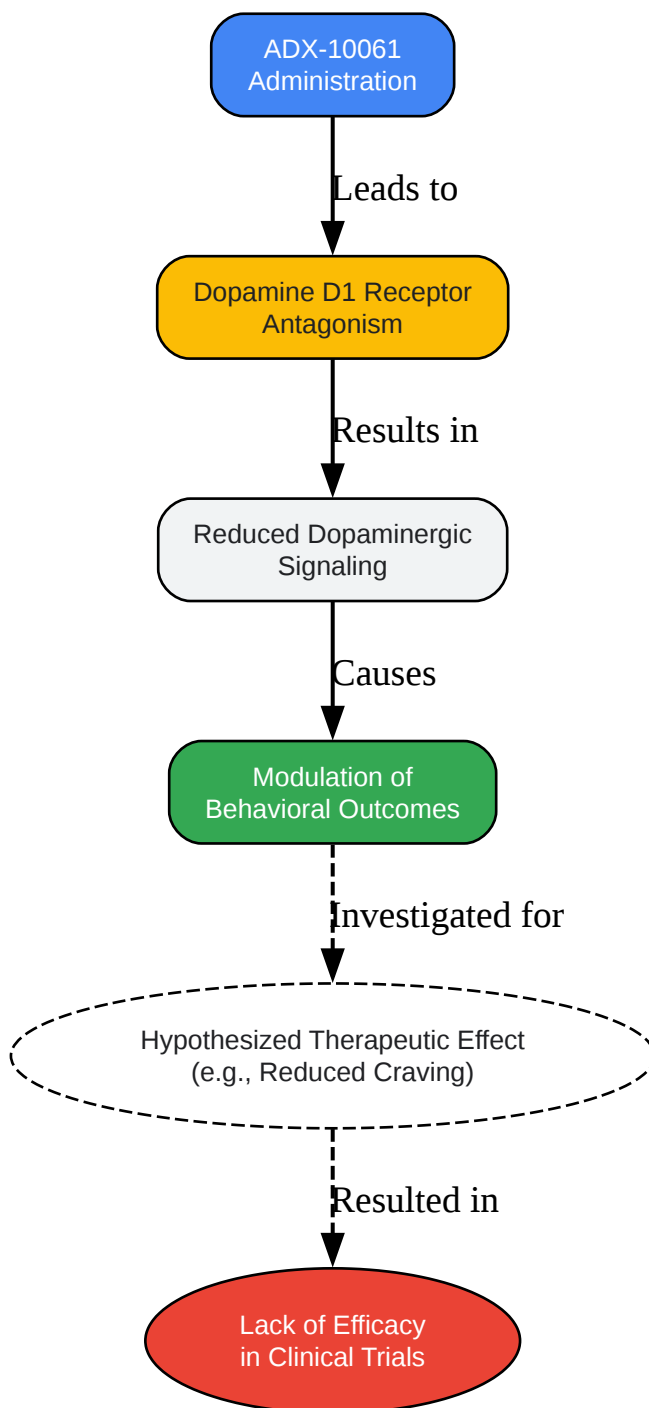
Experimental Workflow for In Vivo Behavioral Assessment



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Caption: Workflow for assessing the in vivo behavioral effects of **ADX-10061**.

Logical Relationship of **ADX-10061** Administration and Outcome



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Caption: Logical flow from **ADX-10061** administration to its ultimate clinical outcome.

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References

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